

An In-depth Technical Guide to (Perfluorocyclohexyl)methanol (CAS 28788-68-3)

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Compound of Interest

Compound Name: (Perfluorocyclohexyl)methanol

Cat. No.: B1362346

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Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **(Perfluorocyclohexyl)methanol**, identified by CAS number 28788-68-3. This document collates available data on its fundamental characteristics, synthesis, and analytical characterization. Due to the limited publicly available experimental data for this specific compound, some of the presented information is based on predictions and data from structurally related per- and polyfluoroalkyl substances (PFAS). This guide is intended to serve as a foundational resource for researchers and professionals in drug development and other scientific fields who are interested in this compound.

Chemical Identity and Structure

(Perfluorocyclohexyl)methanol is a perfluorinated alcohol. Its structure consists of a cyclohexane ring where all but one hydrogen atom has been replaced by fluorine, and a methanol group is attached to the remaining carbon.

Table 1: Chemical Identity

Identifier	Value
CAS Number	28788-68-3
IUPAC Name	(1,2,2,3,3,4,4,5,5,6,6- undecafluorocyclohexyl)methanol
Molecular Formula	C ₇ H ₃ F ₁₁ O ^[1]
Molecular Weight	312.08 g/mol ^[1]
Canonical SMILES	C(C1(C(C(C(C(C1(F)F)(F)F)(F)F)(F)F)(F)F)F)F)O
InChI	InChI=1S/C7H3F11O/c8-2(1- 19)3(9,10)5(13,14)7(17,18)6(15,16)4(2,11)12/h1 9H,1H2 ^[1]
InChIKey	ZFHKTQUHJNUDNH-UHFFFAOYSA-N
Synonyms	(Undecafluorocyclohexyl)methanol, Perfluorocyclohexylmethylol, α,α - Dihydroperfluorocyclohexane carbinol ^[1]

Physical and Chemical Properties

Quantitative experimental data for many physical properties of **(Perfluorocyclohexyl)methanol** are not readily available in the public domain. The following table includes predicted values from chemical databases.

Table 2: Physical and Chemical Properties

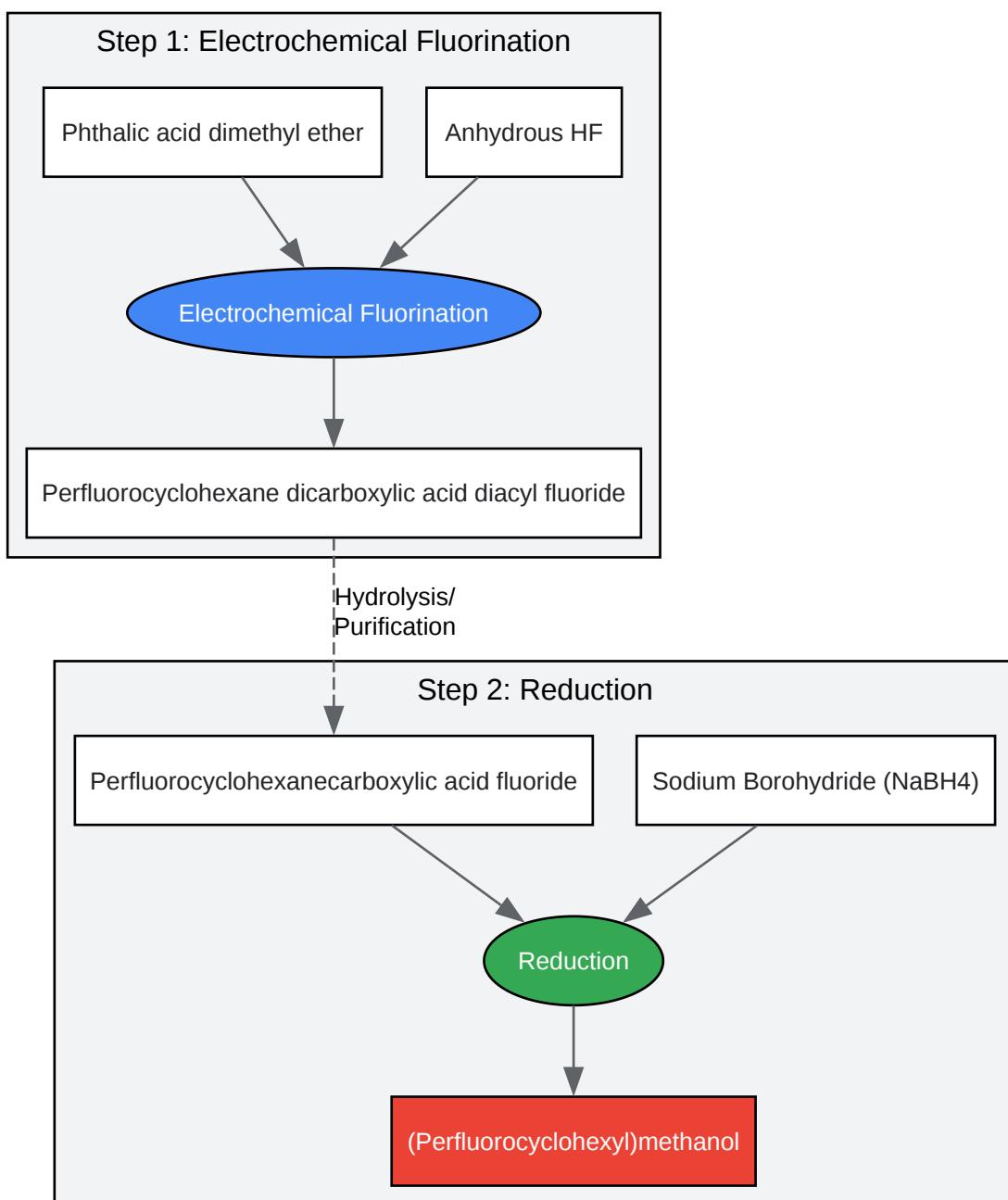
Property	Value	Source
Physical Form	Liquid	
Boiling Point	218.3 \pm 40.0 °C	Predicted ^[2]
Density	1.52 \pm 0.1 g/cm ³	Predicted ^[2]
Purity	98.00%	

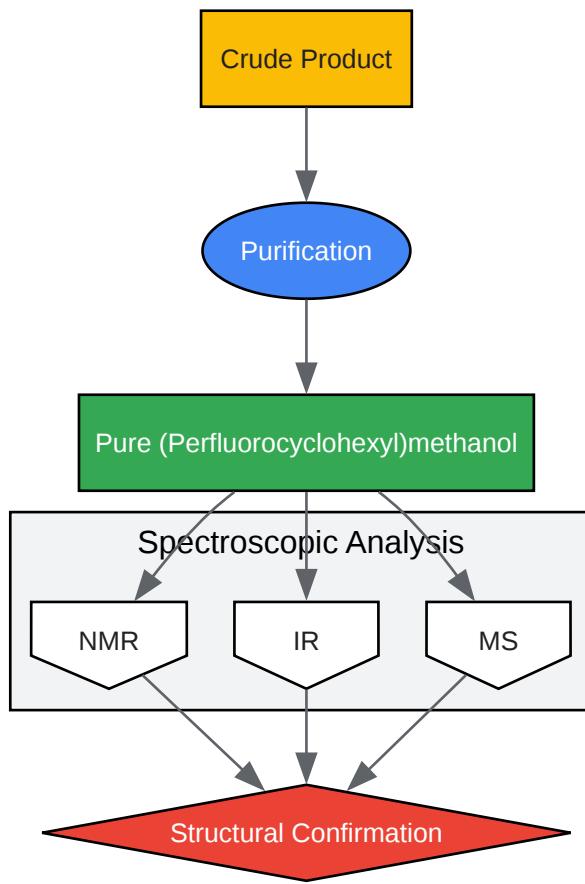
Synthesis

A known method for the synthesis of **(Perfluorocyclohexyl)methanol** involves the reduction of the corresponding perfluorocyclohexanecarboxylic acid fluoride.

Synthesis Workflow

The synthesis of **(Perfluorocyclohexyl)methanol** can be represented by the following workflow, starting from the electrochemical fluorination of a suitable precursor to obtain the perfluorinated acid fluoride, which is then reduced.





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References

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